

Isomeric Effects on the Boiling Point of Dimethylhexanones: A Comparative Guide

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Compound of Interest

Compound Name: 2,4-Dimethyl-3-hexanone

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the boiling points of various dimethylhexanone isomers. The influence of the carbonyl group and methyl group positions on boiling points is examined, supported by experimental data. This information is crucial for professionals in chemical research and drug development, where the physical properties of molecules play a significant role in purification, reaction conditions, and formulation.

Comparative Analysis of Boiling Points

The boiling point of a substance is largely determined by the strength of its intermolecular forces. For dimethylhexanone isomers, these forces are primarily dipole-dipole interactions due to the polar carbonyl group (C=O) and van der Waals forces (specifically, London dispersion forces) which are dependent on the molecule's surface area.

The position of the methyl groups and the carbonyl group along the hexane chain influences the molecule's overall shape and polarity, leading to variations in boiling points among isomers. Generally, increased branching tends to lower the boiling point. More compact, spherical molecules have a smaller surface area for intermolecular contact, leading to weaker London dispersion forces compared to their more linear, less branched isomers.

The steric hindrance around the carbonyl group also plays a role. When methyl groups are closer to the carbonyl group, they can hinder the close approach of other polar molecules, potentially weakening the dipole-dipole interactions and resulting in a lower boiling point.

Conversely, isomers with less steric hindrance around the carbonyl group may exhibit stronger dipole-dipole interactions and thus higher boiling points.

Boiling Point Data of Dimethylhexanone Isomers

The following table summarizes the experimentally determined boiling points of various dimethylhexanone isomers.

Isomer	Structure	Boiling Point (°C)	CAS Number
2,2-Dimethyl-3-hexanone	<chem>CH3C(CH3)2C(=O)CH2CH3</chem>	145.85 - 149.9	5405-79-8
2,4-Dimethyl-3-hexanone	<chem>CH3CH2CH(CH3)C(=O)CH(CH3)2</chem>	149.6	18641-70-8
2,5-Dimethyl-3-hexanone	<chem>(CH3)2CHCH2C(=O)CH(CH3)2</chem>	148	1888-57-9
3,4-Dimethyl-2-hexanone	<chem>CH3CH2CH(CH3)CH(CH3)C(=O)CH3</chem>	158.05	19550-10-8
4,4-Dimethyl-2-hexanone	<chem>CH3C(=O)CH2C(CH3)2CH3</chem>	Not available	40239-18-7
3,3-Dimethyl-2-hexanone	<chem>CH3CH2CH2C(CH3)2C(=O)CH3</chem>	Not available	26118-38-7
5,5-Dimethyl-2-hexanone	<chem>CH3C(=O)CH2CH2C(CH3)3</chem>	Not available	14272-73-2
3,5-Dimethyl-2-hexanone	<chem>(CH3)2CHCH2CH(CH3)C(=O)CH3</chem>	Not available	40239-21-2
4,5-Dimethyl-2-hexanone	<chem>CH3CH(CH3)CH(CH3)CH2C(=O)CH3</chem>	Not available	40239-02-9

Note: Boiling points can vary slightly depending on the experimental conditions and purity of the sample.

Experimental Protocol: Boiling Point Determination via the Capillary Method

The boiling points cited in this guide are typically determined using a capillary method, a reliable technique for small quantities of liquid.

Materials:

- Sample of dimethylhexanone isomer
- Capillary tubes (sealed at one end)
- Small test tube or fusion tube
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or a melting point apparatus with a heating block)
- Stand and clamp

Procedure:

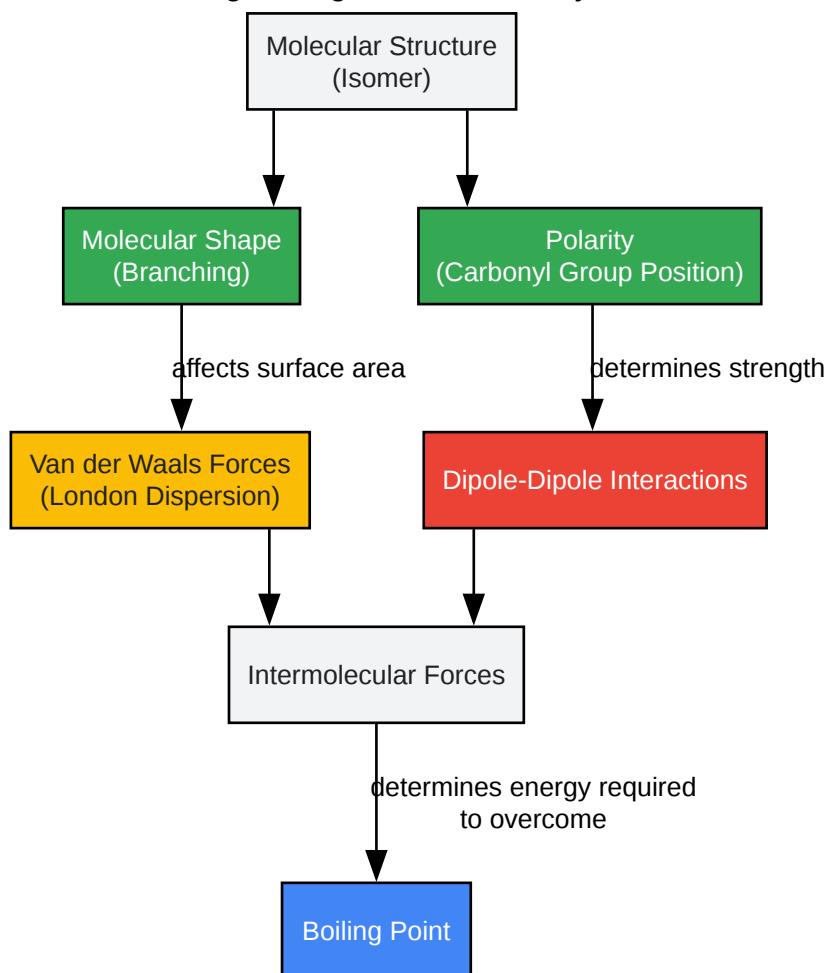
- Sample Preparation: A small amount of the liquid organic compound is placed into a small test tube or fusion tube.
- Capillary Insertion: A capillary tube, sealed at one end, is placed open-end-down into the liquid in the test tube.
- Apparatus Setup: The test tube is securely attached to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb. This assembly is then immersed in a heating bath (like a Thiele tube) or inserted into a heating block.
- Heating: The apparatus is heated slowly and steadily. As the temperature rises, the air trapped in the capillary tube will expand and be expelled, seen as a slow stream of bubbles.

- Observation: As the liquid's boiling point is approached and exceeded, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube. This indicates that the vapor pressure of the liquid is greater than the atmospheric pressure.
- Cooling and Measurement: The heating is then discontinued, and the apparatus is allowed to cool slowly. The stream of bubbles will slow down and eventually stop. The exact temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point. At this point, the vapor pressure of the sample is equal to the atmospheric pressure.

Logical Relationships in Isomeric Boiling Points

The following diagram illustrates the key molecular factors that influence the boiling points of dimethylhexanone isomers.

Factors Influencing Boiling Point of Dimethylhexanone Isomers

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Caption: Relationship between molecular structure and boiling point.

This guide provides a foundational understanding of how isomeric variations in dimethylhexanones affect their boiling points. For more detailed studies, it is recommended to consult peer-reviewed literature and chemical databases for extensive experimental data and theoretical calculations.

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